

Application Note: High-Resolution Mass Spectrometry for ADB-INACA Metabolite Profiling

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Compound of Interest

Compound Name: *Adb-inaca*
CAS No.: 1887742-42-8
Cat. No.: B10830613

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Introduction

ADB-INACA, a synthetic cannabinoid, has emerged as a compound of interest in forensic and clinical toxicology. Understanding its metabolic fate within the body is crucial for developing reliable detection methods and for assessing its pharmacological and toxicological profile. High-resolution mass spectrometry (HRMS), particularly liquid chromatography coupled with quadrupole time-of-flight mass spectrometry (LC-QTOF-MS), offers the sensitivity and specificity required for the comprehensive profiling of **ADB-INACA** and its metabolites in complex biological matrices. This application note provides a detailed protocol for the metabolite profiling of **ADB-INACA** in human urine, leveraging the analytical power of HRMS. While specific metabolism studies on **ADB-INACA** are emerging, the presented metabolic pathways are based on established biotransformations observed in closely related synthetic cannabinoids, such as ADB-BUTINACA and ADB-FUBINACA.^{[1][2][3]}

Predicted Metabolic Pathways of ADB-INACA

The metabolism of synthetic cannabinoids typically involves Phase I and Phase II biotransformations to increase their polarity and facilitate excretion. For **ADB-INACA**, the primary predicted metabolic pathways include:

- **Hydroxylation:** The addition of a hydroxyl group (-OH) is a common metabolic route for synthetic cannabinoids. This can occur on the alkyl chain or the indazole ring.
- **Amide Hydrolysis:** The amide bond in the **ADB-INACA** structure is susceptible to hydrolysis, leading to the formation of a carboxylic acid metabolite.
- **Dehydrogenation:** Following hydroxylation, further oxidation can lead to the formation of a ketone or aldehyde.
- **Glucuronidation:** Phase II metabolism often involves the conjugation of the parent compound or its Phase I metabolites with glucuronic acid, forming more water-soluble glucuronides.

These predicted pathways are critical for identifying potential biomarkers of **ADB-INACA** consumption.

Experimental Protocols

This section details the materials and methods for the extraction and analysis of **ADB-INACA** and its metabolites from human urine samples.

Materials and Reagents

- **ADB-INACA** reference standard
- Internal Standard (e.g., **ADB-INACA-d5**)
- Beta-glucuronidase from *E. coli*
- Phosphate buffer (0.1 M, pH 7)
- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Solid-phase extraction (SPE) cartridges (e.g., C18)

Sample Preparation: Enzymatic Hydrolysis and Solid-Phase Extraction (SPE)

- To 1 mL of urine sample, add 50 μ L of internal standard solution (1 μ g/mL).
- Add 500 μ L of 0.1 M phosphate buffer (pH 7).
- Add 20 μ L of beta-glucuronidase solution.
- Vortex the mixture and incubate at 37°C for 2 hours to cleave glucuronide conjugates.
- Condition an SPE cartridge by washing with 3 mL of methanol followed by 3 mL of ultrapure water.
- Load the incubated urine sample onto the SPE cartridge.
- Wash the cartridge with 3 mL of ultrapure water, followed by 3 mL of 20% methanol in water.
- Dry the cartridge under vacuum for 5 minutes.
- Elute the analytes with 2 mL of methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the initial mobile phase (e.g., 95:5 water:acetonitrile with 0.1% formic acid) for LC-HRMS analysis.

High-Resolution Mass Spectrometry (HRMS) Analysis

- Liquid Chromatography (LC) System: A high-performance liquid chromatography system capable of binary gradient elution.

- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m) is recommended for the separation of synthetic cannabinoids and their metabolites.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution:
 - 0-2 min: 5% B
 - 2-15 min: Linear gradient from 5% to 95% B
 - 15-18 min: Hold at 95% B
 - 18-18.1 min: Return to 5% B
 - 18.1-20 min: Re-equilibration at 5% B
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometer: A quadrupole time-of-flight (QTOF) mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
- Ionization Source Parameters:
 - Capillary Voltage: 3500 V
 - Gas Temperature: 325°C
 - Drying Gas Flow: 8 L/min
 - Nebulizer Pressure: 40 psi
- Data Acquisition: Full scan mode from m/z 100 to 1000 with collision-induced dissociation (CID) for fragmentation analysis.

Data Presentation

The following tables summarize the expected quantitative data for **ADB-INACA** and its predicted major metabolites. The exact mass and retention times are crucial for confident identification.

Table 1: High-Resolution Mass Spectrometry Data for **ADB-INACA**

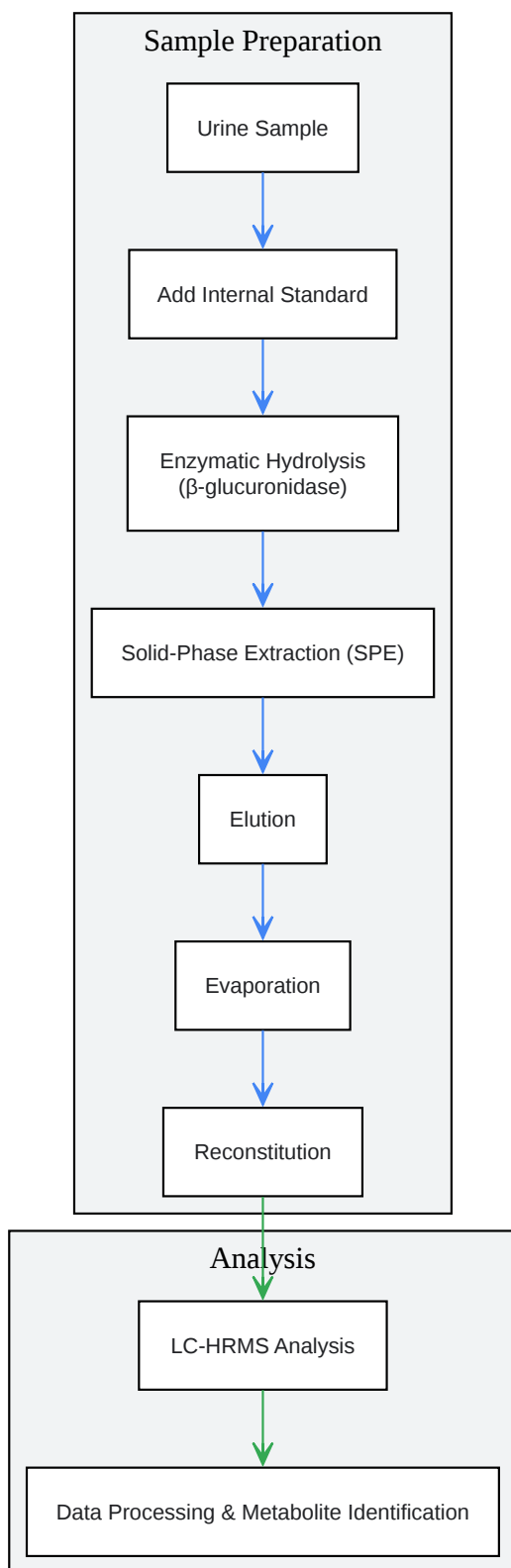
Compound	Chemical Formula	Predicted Retention Time (min)	Exact Mass [M+H] ⁺ (m/z)
ADB-INACA	C ₁₄ H ₁₈ N ₄ O ₂	~6.58[4]	275.1503

Table 2: Predicted Metabolites of **ADB-INACA** and their HRMS Data

Metabolite ID	Biotransformation	Chemical Formula	Predicted Exact Mass [M+H] ⁺ (m/z)
M1	Monohydroxylation (Alkyl Chain)	C ₁₄ H ₁₈ N ₄ O ₃	291.1452
M2	Monohydroxylation (Indazole Ring)	C ₁₄ H ₁₈ N ₄ O ₃	291.1452
M3	Amide Hydrolysis	C ₁₄ H ₁₇ N ₃ O ₃	276.1343
M4	Dehydrogenation (after M1)	C ₁₄ H ₁₆ N ₄ O ₃	289.1295
M5	Glucuronidation (of ADB-INACA)	C ₂₀ H ₂₆ N ₄ O ₈	451.1827
M6	Glucuronidation (of M1/M2)	C ₂₀ H ₂₆ N ₄ O ₉	467.1776

Visualizations

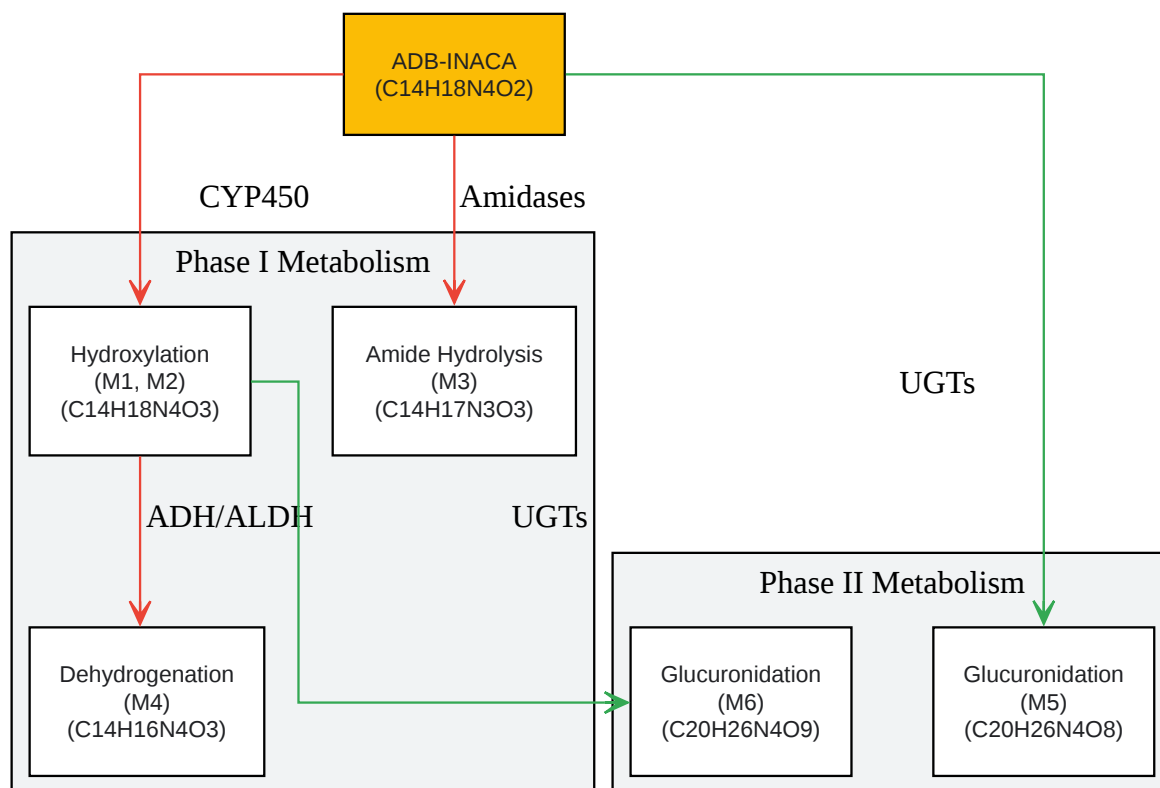
Experimental Workflow



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Caption: Experimental workflow for **ADB-INACA** metabolite profiling.

Predicted Metabolic Pathway of ADB-INACA



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Caption: Predicted metabolic pathways of **ADB-INACA**.

Conclusion

This application note outlines a robust and sensitive method for the profiling of **ADB-INACA** metabolites in urine using high-resolution mass spectrometry. The detailed protocols for sample preparation and LC-HRMS analysis provide a solid foundation for researchers in forensic science, clinical toxicology, and drug metabolism studies. The predicted metabolic pathways and associated mass spectrometry data serve as a valuable guide for the identification of **ADB-INACA** and its biotransformation products, ultimately contributing to a better understanding of its in-vivo effects and improving its detection in toxicological screenings. Further studies confirming the specific metabolites of **ADB-INACA** in authentic human samples are warranted to validate these predicted pathways.

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